

Proper Disposal of Ethyl 4,4-dichlorocyclohexanecarboxylate: A Safety and Operations Guide

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Compound of Interest

Compound Name: Ethyl 4,4-dichlorocyclohexanecarboxylate

Cat. No.: B1354076

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For researchers and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential information and step-by-step procedures for the safe disposal of **Ethyl 4,4-dichlorocyclohexanecarboxylate**.

Immediate Safety and Handling Precautions

Before handling **Ethyl 4,4-dichlorocyclohexanecarboxylate**, it is crucial to be aware of its potential hazards. This compound is harmful if swallowed and causes serious eye irritation. Always wear appropriate personal protective equipment (PPE), including safety glasses or face protection, and wash hands thoroughly after handling.^[1] In case of accidental contact, follow the first aid measures outlined in the Safety Data Sheet (SDS).

Quantitative Data Summary

The following table summarizes key quantitative data for **Ethyl 4,4-dichlorocyclohexanecarboxylate**, compiled from various safety data sheets.

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ Cl ₂ O ₂	PubChem[2]
Molecular Weight	225.11 g/mol	PubChem[2]
Melting Point/Range	29 - 31 °C (84 - 88 °F)	Sigma-Aldrich
Boiling Point/Boiling Range	232 - 233 °C (450 - 451 °F)	Sigma-Aldrich
Density	1.033 g/cm ³ at 25 °C (77 °F)	Sigma-Aldrich

Step-by-Step Disposal Protocol

The recommended disposal method for **Ethyl 4,4-dichlorocyclohexanecarboxylate** is to use an approved waste disposal plant.[1] Adherence to local, state, and federal regulations is mandatory. The following protocol outlines the necessary steps for proper disposal.

Step 1: Waste Identification and Segregation

- Identify: Clearly label a dedicated waste container for "Halogenated Organic Waste" and specify "**Ethyl 4,4-dichlorocyclohexanecarboxylate**."
- Segregate: Do not mix this waste with non-halogenated solvents or other incompatible waste streams. Proper segregation is critical for safe and cost-effective disposal.

Step 2: Container Management

- Use an appropriate container: The container must be chemically resistant, in good condition, and have a secure, tight-fitting lid.
- Labeling: The waste container label should include:
 - The full chemical name: "**Ethyl 4,4-dichlorocyclohexanecarboxylate**"
 - The hazard characteristics: "Harmful," "Irritant"
 - The accumulation start date

- The name of the principal investigator or laboratory contact

Step 3: Storage of Waste

- Location: Store the sealed waste container in a designated, well-ventilated satellite accumulation area within the laboratory.
- Secondary Containment: Place the waste container in a secondary containment bin to prevent spills from spreading.

Step 4: Arranging for Disposal

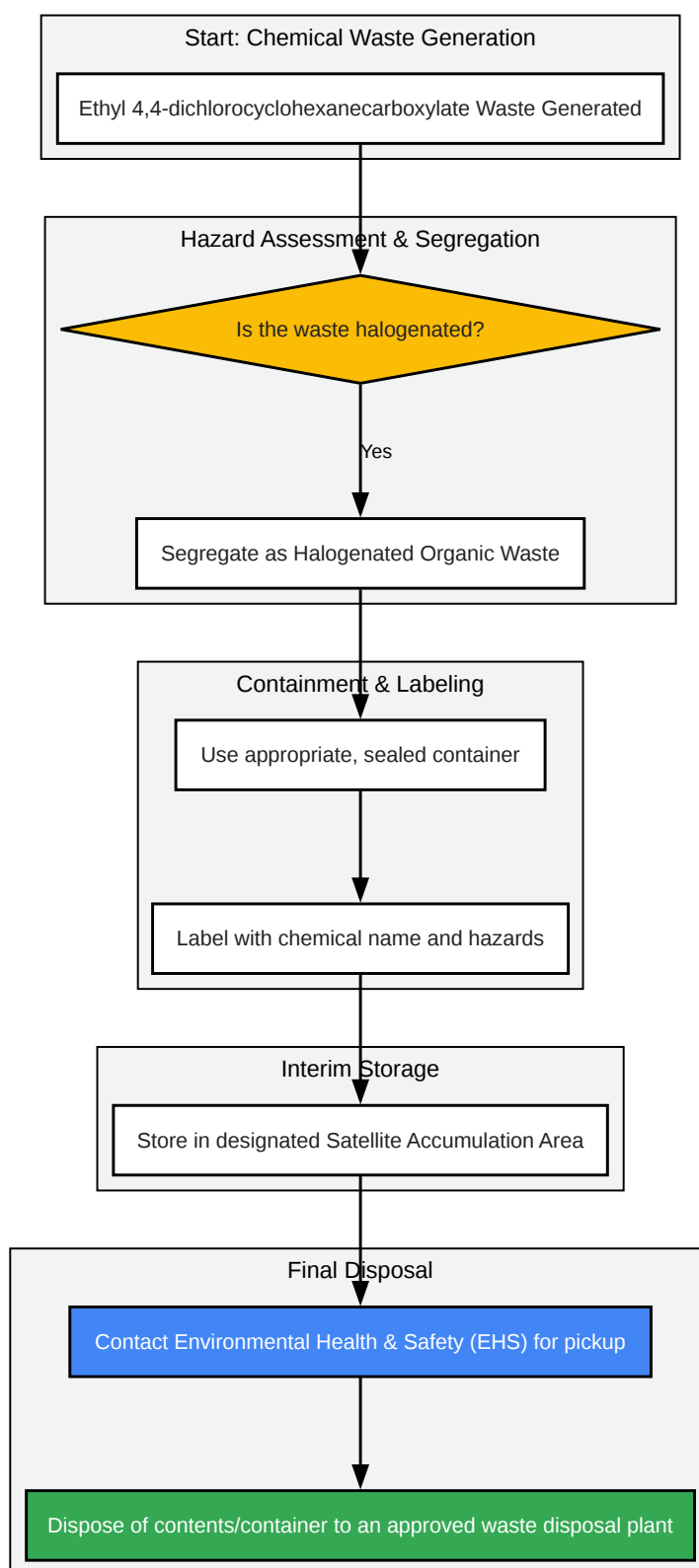
- Contact Environmental Health and Safety (EHS): When the waste container is nearly full, or before the regulatory accumulation time limit is reached, contact your institution's EHS department to schedule a pickup.
- Documentation: Complete any required waste pickup forms or manifests provided by your EHS department.

Step 5: Emergency Spill Procedures

- Containment: In the event of a spill, immediately alert personnel in the area. For small spills, absorb the material with an inert absorbent (e.g., vermiculite, dry sand) and place it in the designated waste container.
- Ventilation: Ensure adequate ventilation.
- Reporting: Report all spills to your laboratory supervisor and EHS department.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Ethyl 4,4-dichlorocyclohexanecarboxylate**.



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Caption: Workflow for the safe disposal of **Ethyl 4,4-dichlorocyclohexanecarboxylate**.

By following these procedures, researchers can ensure the safe and compliant disposal of **Ethyl 4,4-dichlorocyclohexanecarboxylate**, contributing to a secure laboratory environment.

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References

- 1. WERCS Studio - Application Error [assets.thermofisher.com]
- 2. Ethyl 4,4-dichlorocyclohexanecarboxylate | C₉H₁₄Cl₂O₂ | CID 11276167 - PubChem [pubchem.ncbi.nlm.nih.gov]
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